

Structural Elucidation of 3-Bromo-4-methoxybenzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzaldehyde

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Introduction

3-Bromo-4-methoxybenzaldehyde is a substituted aromatic aldehyde that serves as a crucial intermediate in the synthesis of a wide array of organic compounds. Its utility is particularly notable in the development of pharmaceuticals, agrochemicals, and fluorescent probes.^[1] The presence of three distinct functional groups—an aldehyde, a methoxy group, and a bromine atom—on the benzene ring imparts a unique reactivity profile, making it a versatile building block for constructing complex molecular architectures.^[1] This guide provides an in-depth analysis of the structural elucidation of **3-Bromo-4-methoxybenzaldehyde**, detailing the physicochemical properties, spectroscopic characterization, and synthetic methodologies.

Physicochemical Properties

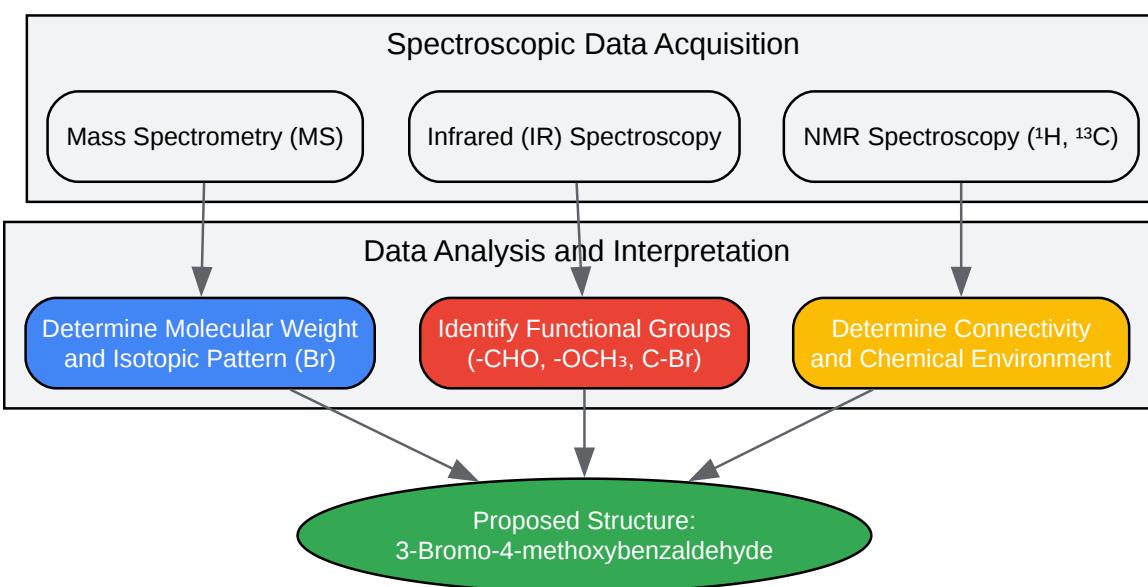
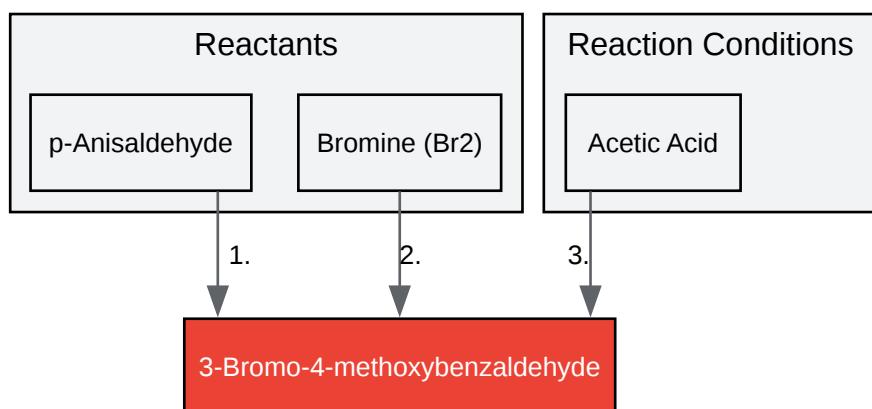
A summary of the key physicochemical properties of **3-Bromo-4-methoxybenzaldehyde** is presented in the table below. These properties are fundamental for its handling, characterization, and application in various synthetic protocols.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₇ BrO ₂	[2] [3]
Molecular Weight	215.04 g/mol	[2] [3]
Appearance	Cream to pale brown powder	[4]
Melting Point	51-54 °C	[5] [6]
IUPAC Name	3-bromo-4-methoxybenzaldehyde	[2]
CAS Number	34841-06-0	[2] [3]
SMILES	COC1=C(C=C(C=C1)C=O)Br	[2] [5]
InChI Key	QMPNFQLVIGPNEI-UHFFFAOYSA-N	[2] [3]

Synthesis of 3-Bromo-4-methoxybenzaldehyde

One common method for the synthesis of **3-Bromo-4-methoxybenzaldehyde** involves the bromination of 4-methoxybenzaldehyde (p-anisaldehyde). A detailed experimental protocol for a similar reaction, the bromination of 4-hydroxybenzaldehyde, suggests that the reaction can be carried out using bromine in the presence of a suitable solvent.[\[7\]](#) Another method involves the methylation of 3-bromo-4-hydroxybenzaldehyde.[\[6\]](#)

A representative synthetic pathway is the direct bromination of p-anisaldehyde.



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- To cite this document: BenchChem. [Structural Elucidation of 3-Bromo-4-methoxybenzaldehyde: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045424#3-bromo-4-methoxybenzaldehyde-structural-elucidation]

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